

# 4-Ethylhexanal as a Volatile Organic Compound (VOC): A Technical Guide

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## Compound of Interest

Compound Name: 4-ethylhexanal

Cat. No.: B6588603

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## Introduction

**4-Ethylhexanal** is a branched-chain aliphatic aldehyde that is classified as a volatile organic compound (VOC). VOCs are organic chemicals that have a high vapor pressure at ordinary room temperature, causing them to be released as gases from certain solids or liquids.<sup>[1]</sup> The presence of VOCs in indoor environments is a significant concern due to their potential adverse health effects.<sup>[1]</sup> This technical guide provides a comprehensive overview of **4-ethylhexanal**, focusing on its physicochemical properties, analytical methodologies for its detection, its biological impact as a VOC, and its environmental fate. This document is intended for researchers, scientists, and drug development professionals who may encounter this compound in their work.

## Physicochemical Properties of 4-Ethylhexanal

A thorough understanding of the physicochemical properties of **4-ethylhexanal** is essential for developing analytical methods and for assessing its environmental transport and fate. The key properties of **4-ethylhexanal** are summarized in the table below.

Property	Value	Reference(s)
Chemical Formula	C <sub>8</sub> H <sub>16</sub> O	[2]
Molecular Weight	128.21 g/mol	[2]
CAS Number	75718-13-7	[2]
Appearance	Colorless liquid	
Boiling Point	163 °C at 760 mmHg	[2]
Density	0.809 g/cm <sup>3</sup>	[2]
Flash Point	46.2 °C	[2]
Vapor Pressure	2.11 mmHg at 25 °C	[2]
Solubility in Water	Limited (by analogy to 2-ethylhexanol)	
Solubility in Organic Solvents	Miscible with most organic solvents (by analogy to 2-ethylhexanol)	

## Analytical Methodologies: Detection and Quantification

Gas chromatography-mass spectrometry (GC-MS) is the most widely used and effective technique for the identification and quantification of **4-ethylhexanal** in various matrices due to its high sensitivity and selectivity for volatile compounds.

## Experimental Protocol: Headspace GC-MS for Air and Liquid Samples

This protocol is suitable for the analysis of **4-ethylhexanal** in air samples (e.g., indoor air) and liquid matrices.

### 3.1.1 Sample Preparation

- Air Samples (Active Sampling): Draw a known volume of air through a sorbent tube (e.g., Tenax® TA) using a calibrated air sampling pump. The sorbent tube is then thermally desorbed into the GC-MS system.
- Air Samples (Passive Sampling): Expose a passive sampler containing a suitable sorbent to the air for a predetermined period. The analytes are then solvent extracted or thermally desorbed.
- Liquid Samples (Headspace Analysis): Place a known volume or weight of the liquid sample into a headspace vial. For aqueous samples, addition of salt (salting out) can improve the partitioning of **4-ethylhexanal** into the headspace. Seal the vial and incubate at a controlled temperature (e.g., 60-80 °C) to allow volatile compounds to equilibrate into the headspace gas. A sample of the headspace is then injected into the GC-MS.

### 3.1.2 GC-MS Parameters

Parameter	Recommended Setting
GC Column	A non-polar or mid-polar capillary column, such as a DB-5ms or HP-5ms (30 m x 0.25 mm i.d. x 0.25 $\mu$ m film thickness).
Injection Mode	Splitless or split, depending on the expected concentration.
Injector Temperature	250 °C
Oven Temperature Program	Initial temperature: 40 °C, hold for 2 minutes. Ramp to 250 °C at 10 °C/min. Hold at 250 °C for 5 minutes.
Carrier Gas	Helium at a constant flow rate of 1.0-1.5 mL/min.
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI) at 70 eV.
Acquisition Mode	Full scan mode (e.g., m/z 40-300) for identification and Selected Ion Monitoring (SIM) for quantification.
Transfer Line Temperature	280 °C
Ion Source Temperature	230 °C

### 3.1.3 Expected Mass Spectrum and Fragmentation

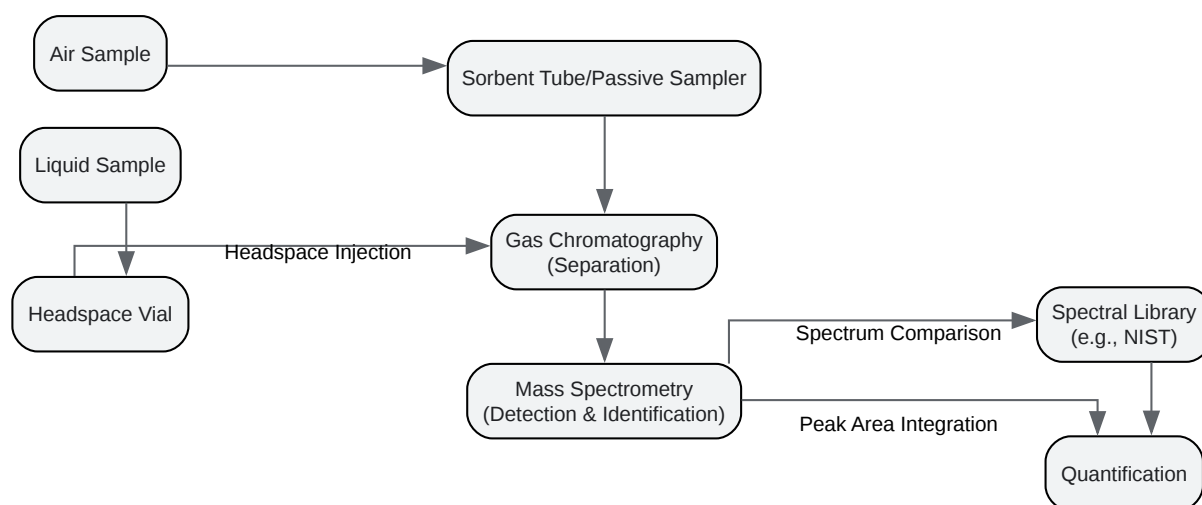
While a publicly available, verified mass spectrum for **4-ethylhexanal** is not readily accessible, the expected fragmentation pattern can be predicted based on the principles of mass spectrometry for aliphatic aldehydes. The molecular ion peak ( $M^+$ ) at m/z 128 may be weak or absent. Key fragmentation pathways include:

- $\alpha$ -Cleavage: Loss of an ethyl group ( $[M-29]^+$ ) or a propyl group ( $[M-43]^+$ ) from the carbon adjacent to the carbonyl group.

- McLafferty Rearrangement: For aldehydes with a  $\gamma$ -hydrogen, this rearrangement leads to the formation of a characteristic ion. For **4-ethylhexanal**, this would result in a fragment at  $m/z$  72.
- Other Fragments: Common fragments for aliphatic aldehydes include ions at  $m/z$  44 and 57.

For quantification in SIM mode, characteristic and abundant fragment ions should be selected.

## Experimental Workflow Diagram



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**Figure 1.** General workflow for the analysis of **4-ethylhexanal** by GC-MS.

## Biological Impact of 4-Ethylhexanal as a VOC

As a volatile organic compound, **4-ethylhexanal** can be present in indoor air and may pose health risks upon inhalation. The primary health concerns associated with aliphatic aldehydes are irritation to the respiratory tract, eyes, and skin.<sup>[3]</sup>

## GHS Hazard Classification

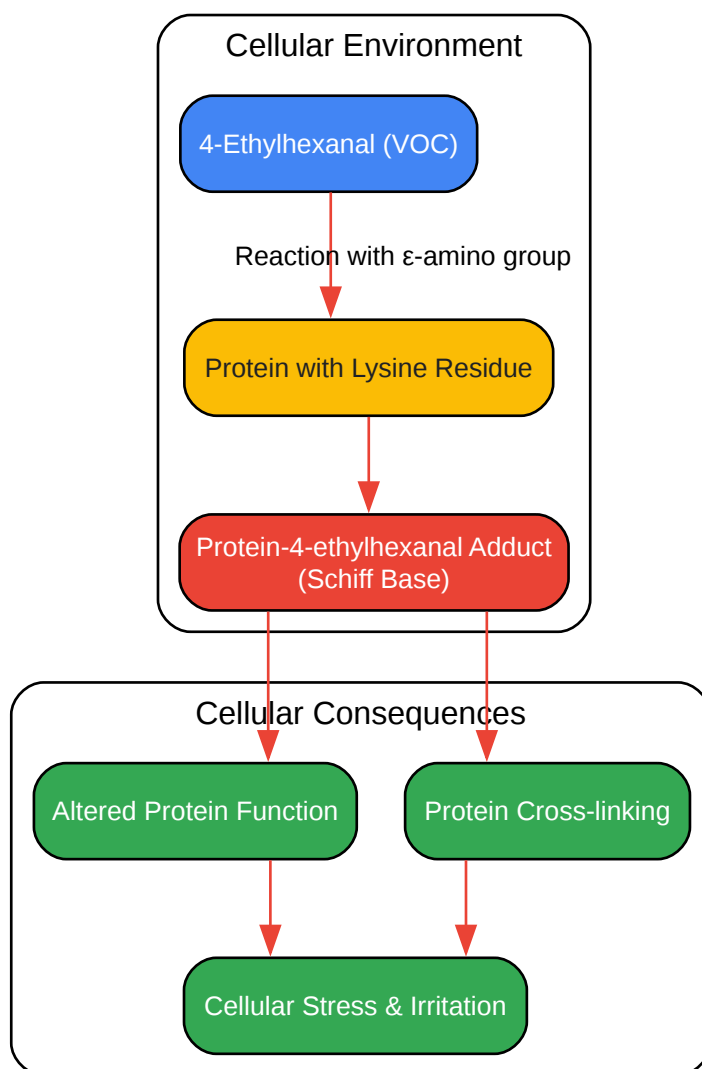
The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following hazard statements for **4-ethylhexanal**:<sup>[3]</sup>

Hazard Code	Hazard Statement
H226	Flammable liquid and vapor
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

## Mechanism of Toxicity: Protein Adduct Formation

Saturated aliphatic aldehydes, such as **4-ethylhexanal**, are classified as "hard" electrophiles. Their toxicity is primarily mediated through their reaction with "hard" biological nucleophiles. The most prominent targets are the primary amino groups of lysine residues in proteins.<sup>[4]</sup> The reaction proceeds via the formation of a Schiff base, which can lead to protein cross-linking and altered protein function.<sup>[5]</sup> This modification of proteins can disrupt cellular processes and contribute to the observed irritant effects.

## Signaling Pathway of Protein Modification



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**Figure 2.** Signaling pathway of protein modification by **4-ethylhexanal**.

## Environmental Fate and Transport

The environmental fate of **4-ethylhexanal** is governed by its physicochemical properties and its susceptibility to biological and chemical degradation processes.

## Environmental Distribution

Due to its moderate vapor pressure, **4-ethylhexanal** is expected to partition into the atmosphere from terrestrial and aquatic environments. Its limited water solubility suggests that it will not persist in aquatic systems and is likely to volatilize.

## Biodegradation

Branched-chain alkanals are subject to microbial degradation in the environment. The primary pathway for the aerobic biodegradation of aliphatic hydrocarbons involves the following steps:

[1][6]

- Oxidation to an Alcohol: The alkane is first oxidized to the corresponding alcohol by monooxygenase enzymes.
- Oxidation to an Aldehyde: The alcohol is then further oxidized to an aldehyde by alcohol dehydrogenases.
- Oxidation to a Carboxylic Acid: The aldehyde, in this case, **4-ethylhexanal**, is oxidized to its corresponding carboxylic acid, 4-ethylhexanoic acid, by aldehyde dehydrogenases.
- $\beta$ -Oxidation: The resulting carboxylic acid can then enter the  $\beta$ -oxidation pathway, where it is broken down to produce acetyl-CoA, which can be utilized by the microorganism for energy and biosynthesis.

The presence of branching in the carbon chain may influence the rate of biodegradation compared to linear alkanals.[1]

## Conclusion

**4-Ethylhexanal** is a volatile organic compound with the potential to impact indoor air quality and human health. Its primary health effects are related to its irritant properties, which are likely mediated by the formation of protein adducts. The analysis of **4-ethylhexanal** is reliably achieved through GC-MS. While specific data on the environmental concentrations and biological effects of **4-ethylhexanal** are limited, understanding its properties and those of related aliphatic aldehydes provides a strong foundation for its assessment and management in relevant scientific and industrial settings. Further research is warranted to better quantify its presence in various environments and to elucidate the specific cellular responses to its exposure.

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